

Technical Monograph: Physicochemical Characterization of 4'-Benzylacetophenone

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Compound of Interest

Compound Name: 1-(4-Benzylphenyl)ethanone

CAS No.: 782-92-3

Cat. No.: B1362704

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Part 1: Executive Summary & Chemical Identity

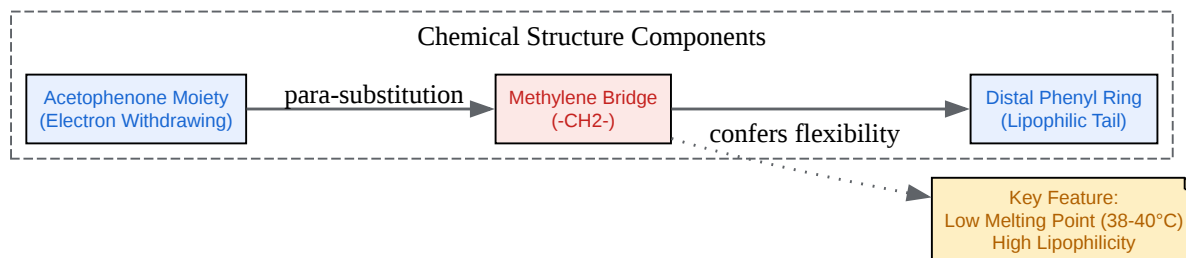
This technical guide provides a comprehensive physicochemical profile of 4'-Benzylacetophenone (CAS 782-92-3). This compound acts as a critical intermediate in the synthesis of non-steroidal anti-inflammatory drugs (NSAIDs) and functionalized aromatic scaffolds.

Critical Distinction: Researchers must rigorously distinguish this compound from Benzalacetophenone (Chalcone, CAS 94-41-7). While the names are phonetically similar, their structures and reactivities are fundamentally different. 4'-Benzylacetophenone is a diphenylmethane derivative, whereas Chalcone contains an

-unsaturated enone bridge.

Structural Visualization

The following diagram illustrates the connectivity of 4'-Benzylacetophenone, highlighting the acetylation at the para position relative to the benzyl linker.



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Figure 1: Structural connectivity of **1-(4-benzylphenyl)ethanone**.^[1] The methylene bridge interrupts conjugation between the two rings, distinct from the conjugated system in chalcones.

Part 2: Thermodynamic & Physical Constants

The following data aggregates experimental values and validated predictions. The low melting point is the defining physical characteristic that dictates handling protocols.

Property	Value / Range	Condition / Note
CAS Registry Number	782-92-3	Unique Identifier
IUPAC Name	1-(4-benzylphenyl)ethanone	Alt: p-Acetyldiphenylmethane
Molecular Formula	C ₁₅ H ₁₄ O	
Molecular Weight	210.27 g/mol	
Physical State	Solid / Semi-solid	Low-melting crystalline mass
Melting Point	38 – 40 °C	Melts near body temperature [1, 2]
Boiling Point	~188 – 190 °C	@ 10-12 mmHg (Vacuum) [2]
Predicted Density	1.07 ± 0.05 g/cm ³	@ 20 °C
Flash Point	> 113 °C	Closed Cup (Predicted)
LogP (Octanol/Water)	~4.0	Highly Lipophilic

Implications for Drug Development[6]

- **Solubility Profile:** Insoluble in water; highly soluble in dichloromethane (DCM), ethyl acetate, and ethanol.
- **Lipophilicity:** With a LogP ~4.0, this compound exhibits high membrane permeability but requires formulation strategies (e.g., solid dispersions or lipid-based carriers) for bioavailability studies.
- **Handling:** Due to the melting point of 38-40°C, the compound may liquefy during transport in summer months or upon handling with warm gloves. It is recommended to store it at 2-8°C to maintain a solid crystalline form for easy weighing.

Part 3: Spectral Characterization (Identification)

To validate the identity of synthesized or purchased lots, use the following spectral fingerprints.

Nuclear Magnetic Resonance (¹H NMR)

Solvent: CDCl₃ (Chloroform-d)

Shift (δ , ppm)	Multiplicity	Integration	Assignment	Mechanistic Insight
2.56	Singlet (s)	3H	-C(O)CH ₃	Methyl ketone (deshielded by carbonyl)
4.03	Singlet (s)	2H	Ph-CH ₂ -Ph	Methylene bridge (benzylic)
7.15 – 7.35	Multiplet (m)	5H	Phenyl Ring	Distal unsubstituted ring
7.28	Doublet (d)	2H	Ar-H (meta)	Protons meta to acetyl group
7.89	Doublet (d)	2H	Ar-H (ortho)	Protons ortho to acetyl (deshielded by anisotropy)

Infrared Spectroscopy (FT-IR)

- 1680 cm⁻¹: Strong C=O stretch (Conjugated ketone).
- 1600 cm⁻¹: C=C aromatic skeletal vibrations.
- 2920 cm⁻¹: C-H aliphatic stretch (Methylene/Methyl).

Part 4: Synthesis & Purification Workflow

The industrial preparation typically involves the Friedel-Crafts acetylation of diphenylmethane. This route is preferred over the alkylation of acetophenone due to better regioselectivity, though ortho isomers are a common impurity.

Reaction Scheme

Purification Protocol (Recrystallization)

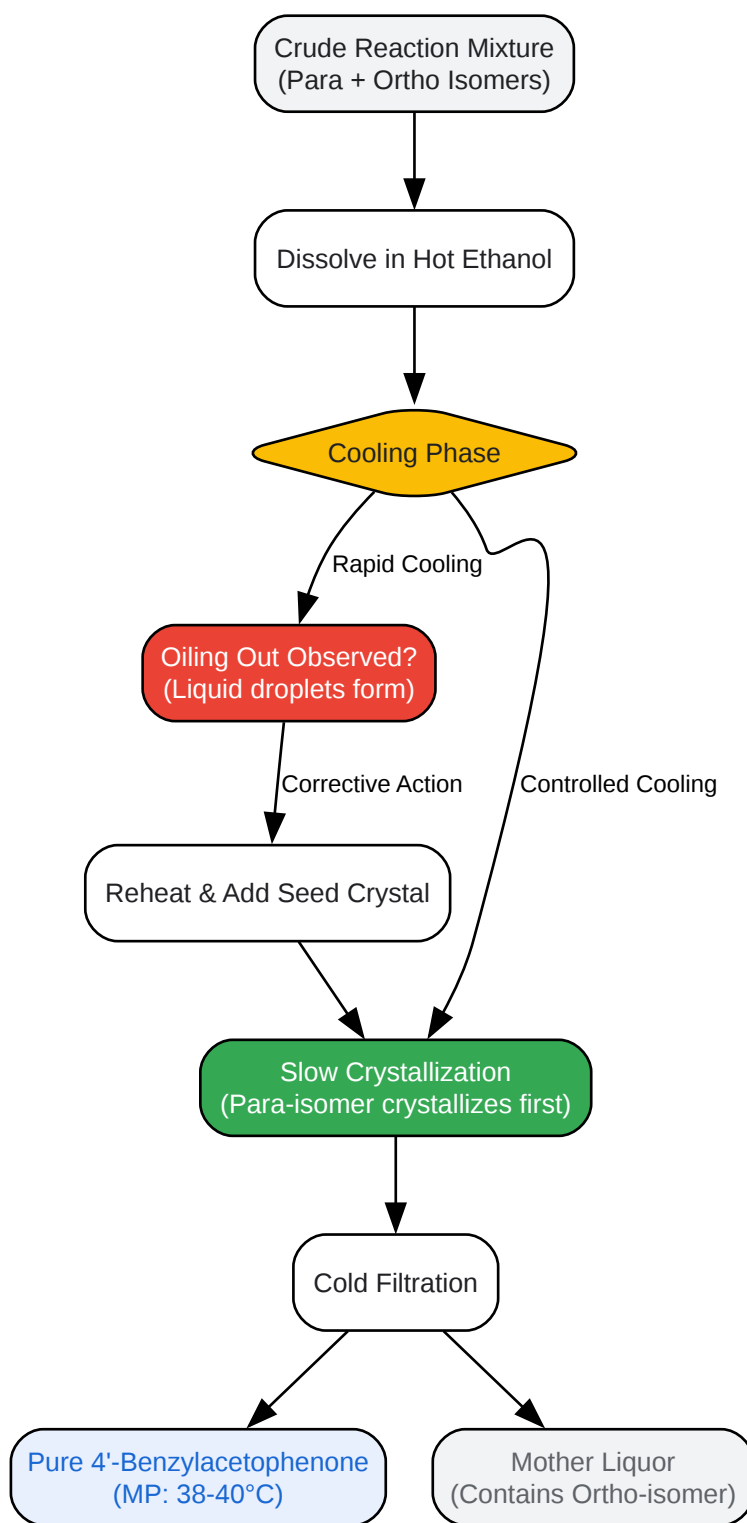
Because the melting point is low, standard recrystallization can be tricky. The "Oiling Out" phenomenon is common.

Step-by-Step Methodology:

- **Dissolution:** Dissolve the crude solid in a minimum amount of hot Ethanol (95%) or Hexane/Ethyl Acetate (9:1).
 - **Note:** Do not overheat; the compound melts at 40°C. Ensure the solvent is warm enough to dissolve impurities but not so hot that the compound separates as an oil.
- **Filtration:** Hot filter if insoluble particulates (e.g., Al salts) are present.
- **Crystallization:** Allow the solution to cool slowly to room temperature.
 - **Critical Step:** If the product separates as an oil (liquid-liquid phase separation), reheat to dissolve and add a seed crystal of pure 4'-Benzylacetophenone.
- **Cooling:** Place the vessel in a refrigerator (4°C), not a freezer immediately, to promote crystal growth over amorphous solidification.
- **Isolation:** Filter the crystals rapidly using a chilled Büchner funnel. Wash with cold pentane.

Impurity Profiling Workflow

The following diagram outlines the logic for separating the target para-isomer from the ortho-isomer byproduct.



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Figure 2: Purification logic flow to mitigate "oiling out" and ensure isolation of the para-isomer.

Part 5: References

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- To cite this document: BenchChem. [Technical Monograph: Physicochemical Characterization of 4'-Benzylacetophenone]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1362704/docs#technical-monograph-physicochemical-characterization-of-4-benzylacetophenone\]](https://www.benchchem.com/product/b1362704/docs#technical-monograph-physicochemical-characterization-of-4-benzylacetophenone)

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